

formaldehyde release profile comparison MBO vs hexahydrotriazine biocides

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Oxazolidine, 3,3'-methylenebis[5-methyl-

CAS No.: 66204-44-2

Cat. No.: S604777

Get Quote

Comprehensive Comparison: MBO vs. Hexahydrotriazine Biocides

Executive Summary

MBO (3,3'-Methylenebis[5-methyloxazolidine]) and **Hexahydrotriazine** are both formaldehyde-releasing biocides used primarily to control microbial growth in industrial fluids. The core difference lies in their **regulatory status**; MBO is already classified as a carcinogen and a candidate for substitution, whereas the specific hexahydrotriazine discussed (HPT) shares a similar regulatory fate, driving the market towards formaldehyde-free alternatives. Both function by releasing formaldehyde, but their efficacy can be significantly influenced by bacterial membrane permeability.

The table below summarizes the foundational information available for these two biocides.

Table 1: Fundamental Characteristics of MBO and Hexahydrotriazine Biocides

Characteristic	MBO (3,3'-Methylenebis[5-methyloxazolidine])	Hexahydrotriazine (e.g., HHT/HPT)
CAS Number	66204-44-2 [1]	25254-50-6 (HPT) [1]; 4719-04-4 (HHT) [2]
Regulatory Status (EU)	Classified as carcinogenic (Carc. 1B) [1]	Candidate for substitution [3]; specific variants classified as carcinogenic [1]
Primary Industries	Metalworking fluids [3] [1]	Metalworking fluids, oilfield (as an H ₂ S scavenger), paper industry [4] [2]
Key Consideration	Subject to strict handling and registration requirements if used [1]	Part of a group of actives facing potential market phase-out [3]

Detailed Comparative Analysis

Antimicrobial Efficacy and Mechanisms

Both biocides release formaldehyde (HCHO), which is the primary mode of action for controlling microbial contamination [3]. Their effectiveness is notably impacted by the structure of the target microorganisms.

- Porin Dependence:** A key study on *Mycobacterium smegmatis* demonstrated that the deletion of Msp porins (channel-forming proteins in the bacterial outer membrane) increased the bacterium's resistance to both MBO and a hexahydrotriazine variant (HHT) by 2 to 16-fold [5]. This highlights that **bacterial porins are critical for the initial penetration of these biocides**, and variations in porin structure between bacterial strains can significantly impact biocide efficacy.
- Activity Spectrum:** Hexahydrotriazines are generally effective against a broad range of microorganisms, including gram-positive and gram-negative bacteria, yeast, and fungi [2].

Table 2: Comparison of Key Performance and Regulatory Factors

Factor	MBO	Hexahydrotriazine
Mode of Action	Formaldehyde release [3]	Formaldehyde release [3] [4] [2]

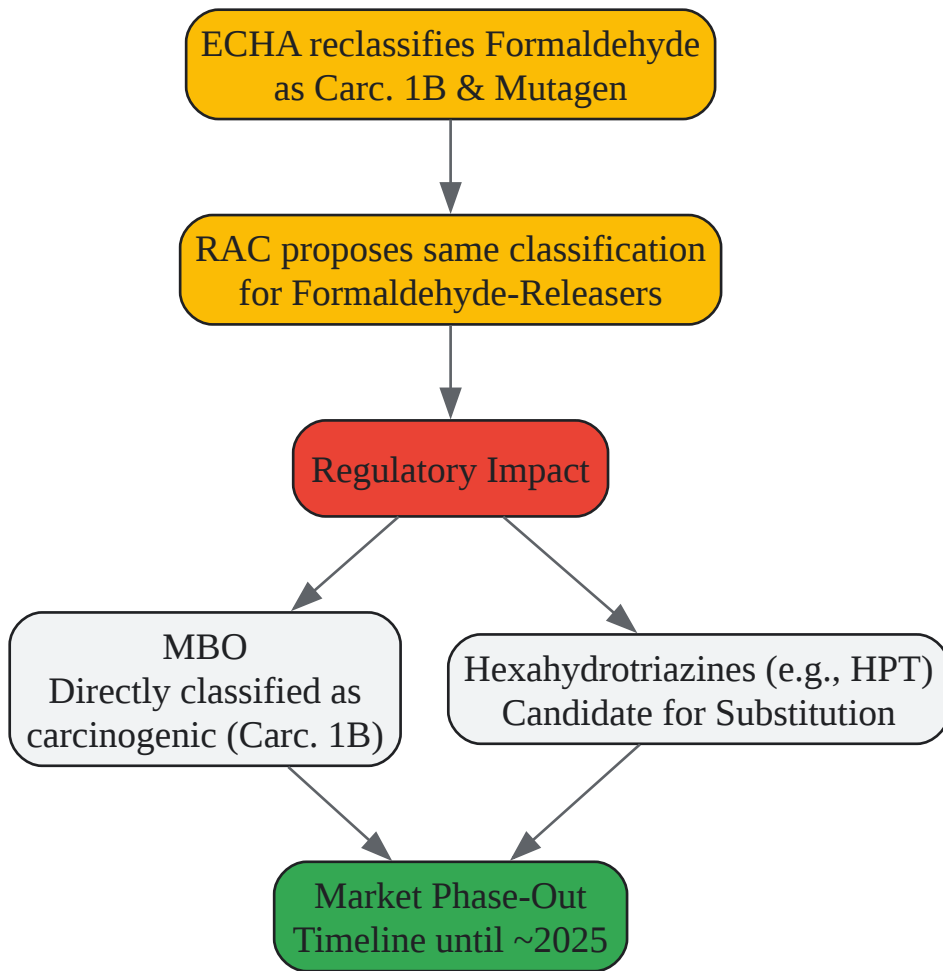
Factor	MBO	Hexahydrotriazine
Impact of Porin Loss	Increased resistance observed (2-16 fold) [5]	Increased resistance observed (2-16 fold) [5]
Key Regulatory Driver	Classification as Carc. 1B due to formaldehyde release [1]	Candidate for substitution due to meeting exclusion criteria under the Biocidal Products Regulation (BPR) [3]
pH Influence	Information not specific in search results	Formaldehyde release is greater at lower pH [4]
Temperature Influence	Information not specific in search results	Formaldehyde release decreases at lower temperatures [4]

Regulatory and Safety Landscape

The regulatory environment is a major differentiator and is driving the phase-out of these chemistries.

- **Formaldehyde Classification:** The European Chemicals Agency (ECHA) has reclassified formaldehyde as a **Category 1B carcinogen** (presumed to have carcinogenic potential for humans) and mutagen [3].
- **Regulatory Domino Effect:** Based on the above, ECHA's Risk Assessment Committee (RAC) has proposed that **formaldehyde-releasing biocides should be classified the same as formaldehyde itself** [3]. This has led to:
 - **MBO** being explicitly classified as a carcinogen [1].
 - **Hexahydrotriazines** like HPT being identified as **candidates for substitution**, indicating they are slated for phase-out and replacement with safer alternatives [3] [1].
- **Timeline:** The reclassification of the first formaldehyde-releasers began in December 2018, with a stepwise process for others likely to continue until around 2025 [3].

The following diagram illustrates the logical pathway and key relationships driven by this regulatory decision.



[Click to download full resolution via product page](#)

Experimental Protocols for Efficacy Assessment

For researchers needing to evaluate these or alternative biocides, here are standard methodologies referenced in the literature.

Quantitative Suspension Test (EN 14348)

This is a standardized European norm for evaluating the efficacy of chemical disinfectants against mycobacterial species.

- **Application:** The study on porin importance used this test to show that a porin triple mutant of *M. smegmatis* had a **100-fold improved survival rate** in the presence of a complex disinfectant

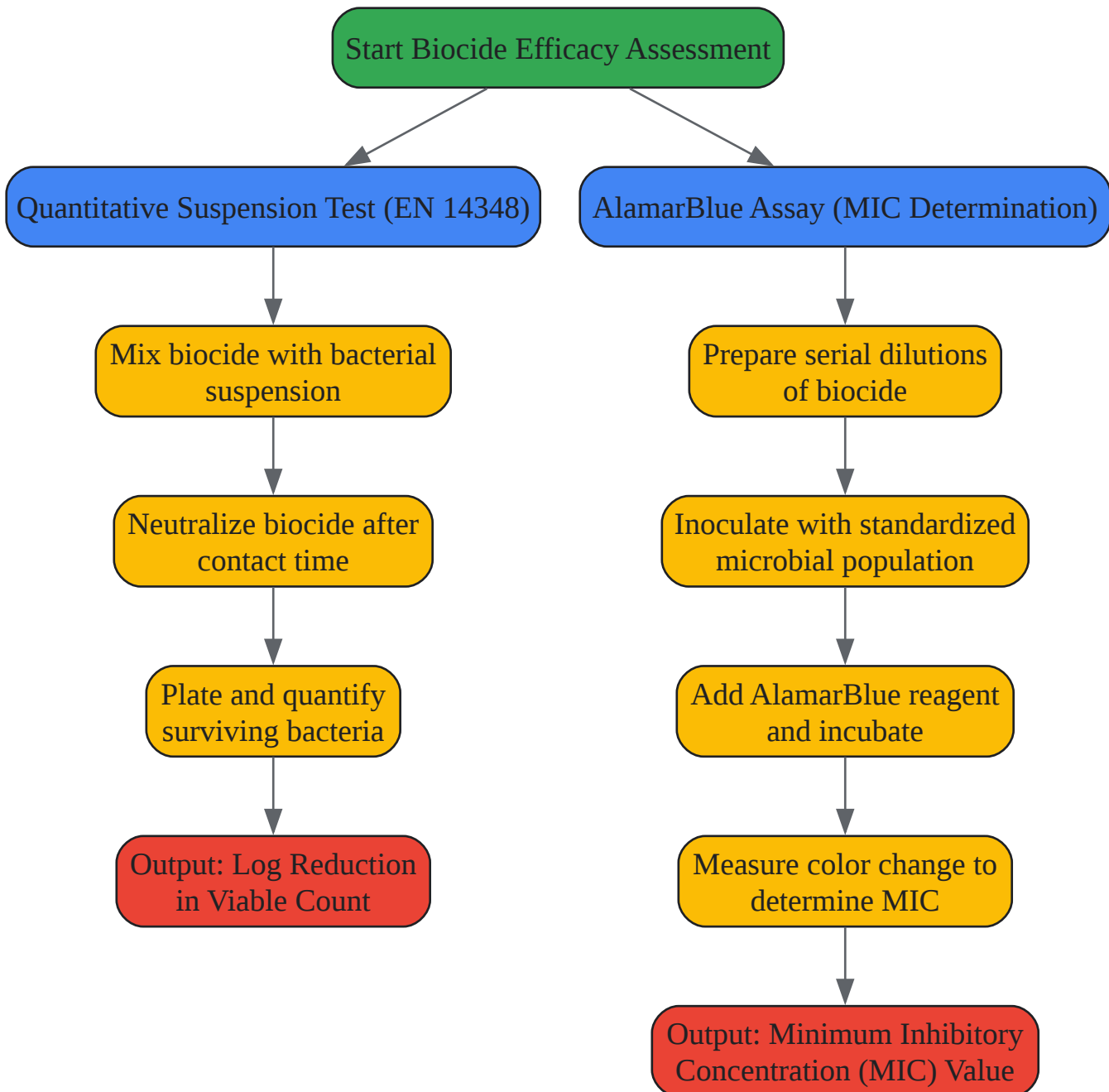
compared to the wild-type strain [5].

- **Procedure:** This test involves mixing a bacterial suspension with the biocide for a specified contact time, followed by neutralization of the biocide. The number of surviving microorganisms is then quantified and compared to an untreated control to determine the log reduction.

AlamarBlue Assay for MIC Determination

The **AlamarBlue assay** is a colorimetric method used to determine the Minimum Inhibitory Concentration (MIC) of a biocide.

- **Principle:** This assay uses a redox indicator that changes color in response to cellular metabolism. Microbial growth reduces the blue, non-fluorescent resazurin in the reagent to pink, fluorescent resorufin.
- **Application in Research:** This method was used to generate the data showing that deletion of Msp porins in *M. smegmatis* increased resistance to MBO and HHT, resulting in MICs that were 2 to 16-fold higher than for the wild-type strain [5].
- **Workflow:** The typical workflow involves preparing serial dilutions of the biocide, inoculating with a standardized microbial population, incubating, adding the AlamarBlue reagent, and observing the color change to determine the lowest concentration that inhibits growth.



[Click to download full resolution via product page](#)

Interpretation and Strategic Implications for Professionals

- **Regulatory Imperative:** The classification of these biocides is not merely a labeling exercise. It may legally obligate industries to **replace these substances** if technically possible. Continued use

requires rigorous justification, closed-system handling, and detailed employee exposure registries kept for up to 40 years [1].

- **Efficacy Considerations:** While both are effective, their performance is not universal. Efficacy can be compromised against bacteria with reduced porin permeability, a known resistance mechanism [5]. This is a critical factor in selecting biocides for applications where resilient microorganisms are a concern.
- **Movement Toward Alternatives:** The industry is actively moving away from formaldehyde-based biocides due to these regulatory pressures [3]. Reformulating with alternative preservatives may lead to products with different performance characteristics or higher costs [3]. Q8Oils, for example, has developed formaldehyde-free soluble metalworking fluid ranges like Q8 Berlioz and Q8 Brunel in response [3].

Need Custom Synthesis?

Email: info@smolecule.com or Request Quote Online.

References

1. These 3 biocides can cause cancer [walleniuswater.com]
2. Hexahydro-1,3,5-tris(hydroxyethyl)-s-triazine,4719-04-4 [kairuiwater.com]
3. - Q8Oils Formaldehyde releases biocides [q8oils.com]
4. Protectol HT Equivalent, IR-Triazine - IRO Water Treatment [irowater.com]
5. Importance of porins for biocide efficacy against Mycobacterium... [pubmed.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [formaldehyde release profile comparison MBO vs hexahydrotriazine biocides]. Smolecule, [2026]. [Online PDF]. Available at: [https://www.smolecule.com/products/b604777#formaldehyde-release-profile-comparison-mbo-vs-hexahydrotriazine-biocides]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no

warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com